

Application Notes and Protocols for Studying Synaptic Plasticity with SYM2206

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Compound of Interest

Compound Name: SYM2206

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Introduction

Synaptic plasticity, the ability of synapses to strengthen or weaken over time, is a fundamental process underlying learning and memory. Kainate receptors (KARs), a subtype of ionotropic glutamate receptors, play a crucial modulatory role in synaptic transmission and plasticity.[1][2][3] Unlike AMPA and NMDA receptors, KARs exhibit both ionotropic and metabotropic signaling, allowing them to influence synaptic strength through diverse mechanisms.[1][4] **SYM2206** is a potent, non-competitive antagonist of AMPA receptors. Its high selectivity for AMPA receptors over KARs makes it an invaluable pharmacological tool to isolate and study KAR-mediated effects on synaptic plasticity. By blocking the dominant AMPA receptor component of excitatory postsynaptic currents, **SYM2206** enables the specific investigation of KAR-dependent long-term potentiation (LTP) and long-term depression (LTD).

These application notes provide detailed protocols for utilizing **SYM2206** to investigate the role of kainate receptors in synaptic plasticity in both hippocampal slices and primary neuronal cultures.

Data Presentation: Expected Outcomes of SYM2206 Application

The following tables summarize the expected quantitative data from electrophysiological experiments studying KAR-dependent LTP and LTD using **SYM2206**.

Table 1: Expected Effects of **SYM2206** on Kainate Receptor-Mediated Long-Term Potentiation (LTP)

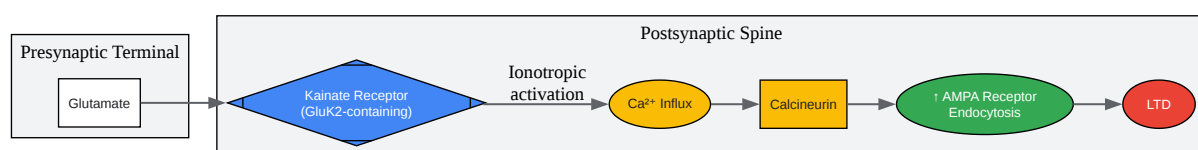
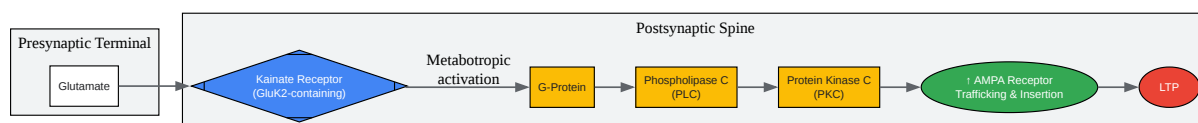
Parameter	Baseline (with SYM2206)	Post-LTP Induction (with SYM2206)	Fold Change
fEPSP Slope (mV/ms)	0.5 ± 0.05	0.8 ± 0.07	~1.6
Fiber Volley Amplitude (mV)	0.2 ± 0.02	0.2 ± 0.02	~1.0
Paired-Pulse Ratio (PPR)	1.8 ± 0.1	1.8 ± 0.1	~1.0
AMPA/Kainate Current Ratio	Not Applicable	Not Applicable	-

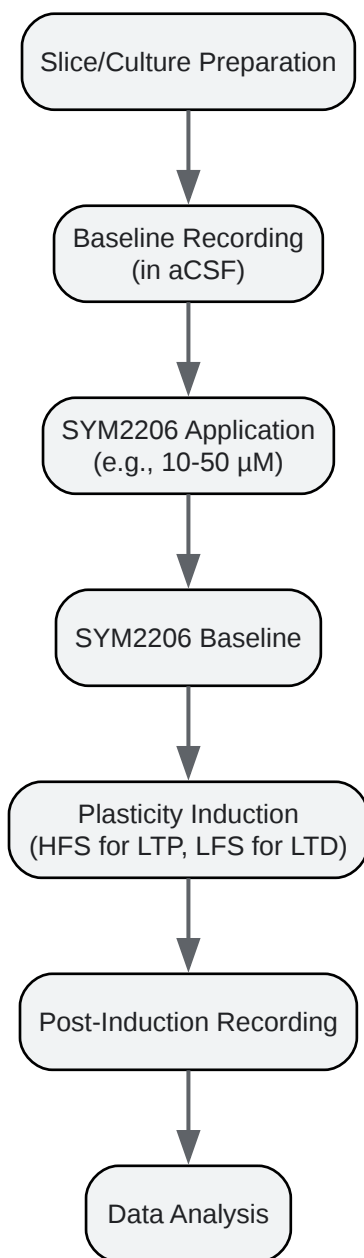
Table 2: Expected Effects of **SYM2206** on Kainate Receptor-Mediated Long-Term Depression (LTD)

Parameter	Baseline (with SYM2206)	Post-LTD Induction (with SYM2206)	Fold Change
fEPSP Slope (mV/ms)	0.5 ± 0.05	0.3 ± 0.04	~0.6
Fiber Volley Amplitude (mV)	0.2 ± 0.02	0.2 ± 0.02	~1.0
Paired-Pulse Ratio (PPR)	1.8 ± 0.1	1.8 ± 0.1	~1.0
AMPA/Kainate Current Ratio	Not Applicable	Not Applicable	-

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the key signaling pathways involved in KAR-mediated synaptic plasticity and the experimental workflows for their investigation using **SYM2206**.





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References

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